

A Technical Guide to High-Purity Benzoin-D10 for Research Applications

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Compound of Interest

Compound Name: Benzoin-D10

Cat. No.: B1469534

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides technical information on commercially available high-purity **Benzoin-D10**, a deuterated analog of Benzoin. It is intended to assist researchers in sourcing this stable isotope-labeled compound for use as an internal standard in quantitative analytical methods, particularly in mass spectrometry-based assays. This document outlines key specifications from various suppliers, a detailed experimental protocol for its application, and visual representations of the experimental workflow and quality control processes.

Commercial Suppliers and Specifications

High-purity **Benzoin-D10** is available from several reputable chemical suppliers. The following table summarizes the key quantitative data for **Benzoin-D10** offered by prominent commercial sources. This information is critical for selecting the most suitable material for specific research needs, ensuring accuracy and reproducibility in experimental results.

Supplier	Product Number	CAS Number	Isotopic Purity	Chemical Purity	Molecular Formula	Formula Weight
LGC Standards	TRC-B204007	56830-64-9	Not explicitly stated, Certificate of Analysis available	Not explicitly stated, Certificate of Analysis available	C ₁₄ H ₂ D ₁₀ O ₂	222.31
CDN Isotopes	D-5839	56830-64-9	98 atom % D[1]	Not explicitly stated, Certificate of Analysis provided with product[1]	C ₁₄ H ₂ D ₁₀ O ₂	222.31
Clearsynth	CS-D-1033	56830-64-9	Not explicitly stated, Certificate of Analysis available[2]	Not explicitly stated, Certificate of Analysis available[2]	C ₁₄ H ₂ D ₁₀ O ₂	222.31
MedchemExpress	HY-B1550S	56830-64-9	Not explicitly stated, Certificate of Analysis available[3]	Not explicitly stated, Certificate of Analysis available[3]	C ₁₄ H ₂ D ₁₀ O ₂	222.31
Toronto Research Chemicals (TRC)	B204007	56830-64-9	Not explicitly stated, Certificate of Analysis available	Not explicitly stated, Certificate of Analysis available	C ₁₄ H ₂ D ₁₀ O ₂	222.31

Experimental Protocol: Quantitative Analysis of a Target Analyte using Benzoin-D10 as an Internal Standard by LC-MS/MS

This section details a representative experimental protocol for the quantification of a target analyte in a biological matrix (e.g., plasma, urine) using **Benzoin-D10** as an internal standard (IS) with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The use of a stable isotope-labeled internal standard like **Benzoin-D10** is the gold standard in quantitative mass spectrometry as it co-elutes with the analyte and experiences similar matrix effects, leading to more accurate and precise quantification.[\[4\]](#)

1. Materials and Reagents

- High-purity **Benzoin-D10** (from a selected supplier)
- High-purity analytical standard of the target analyte
- LC-MS grade acetonitrile, methanol, and water
- Formic acid (or other appropriate mobile phase modifier)
- Biological matrix (e.g., human plasma)
- Protein precipitation solvent (e.g., acetonitrile with 1% formic acid)

2. Preparation of Stock and Working Solutions

- **Benzoin-D10** Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve an appropriate amount of **Benzoin-D10** in methanol.
- Target Analyte Stock Solution (1 mg/mL): Accurately weigh and dissolve an appropriate amount of the target analyte in methanol.
- Working Standard Solutions: Prepare a series of calibration curve standards and quality control (QC) samples by serial dilution of the target analyte stock solution with the biological matrix.

- Internal Standard Working Solution (e.g., 100 ng/mL): Dilute the **Benzoin-D10** IS stock solution with the protein precipitation solvent.

3. Sample Preparation (Protein Precipitation)

- To 100 μ L of each calibration standard, QC sample, and unknown sample, add 300 μ L of the internal standard working solution.
- Vortex mix for 30 seconds to precipitate proteins.
- Centrifuge at 10,000 rpm for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean autosampler vial for LC-MS/MS analysis.

4. LC-MS/MS Analysis

- Liquid Chromatography (LC) System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
 - Column: A suitable reversed-phase column (e.g., C18, 50 x 2.1 mm, 1.8 μ m).
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A suitable gradient to achieve separation of the analyte and internal standard from matrix components.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 μ L.
- Mass Spectrometry (MS) System: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
 - Ionization Mode: Positive or negative, depending on the analyte.

- Multiple Reaction Monitoring (MRM): Monitor the precursor-to-product ion transitions for both the target analyte and **Benzoin-D10**. The specific transitions will need to be optimized for the instrument and compounds.

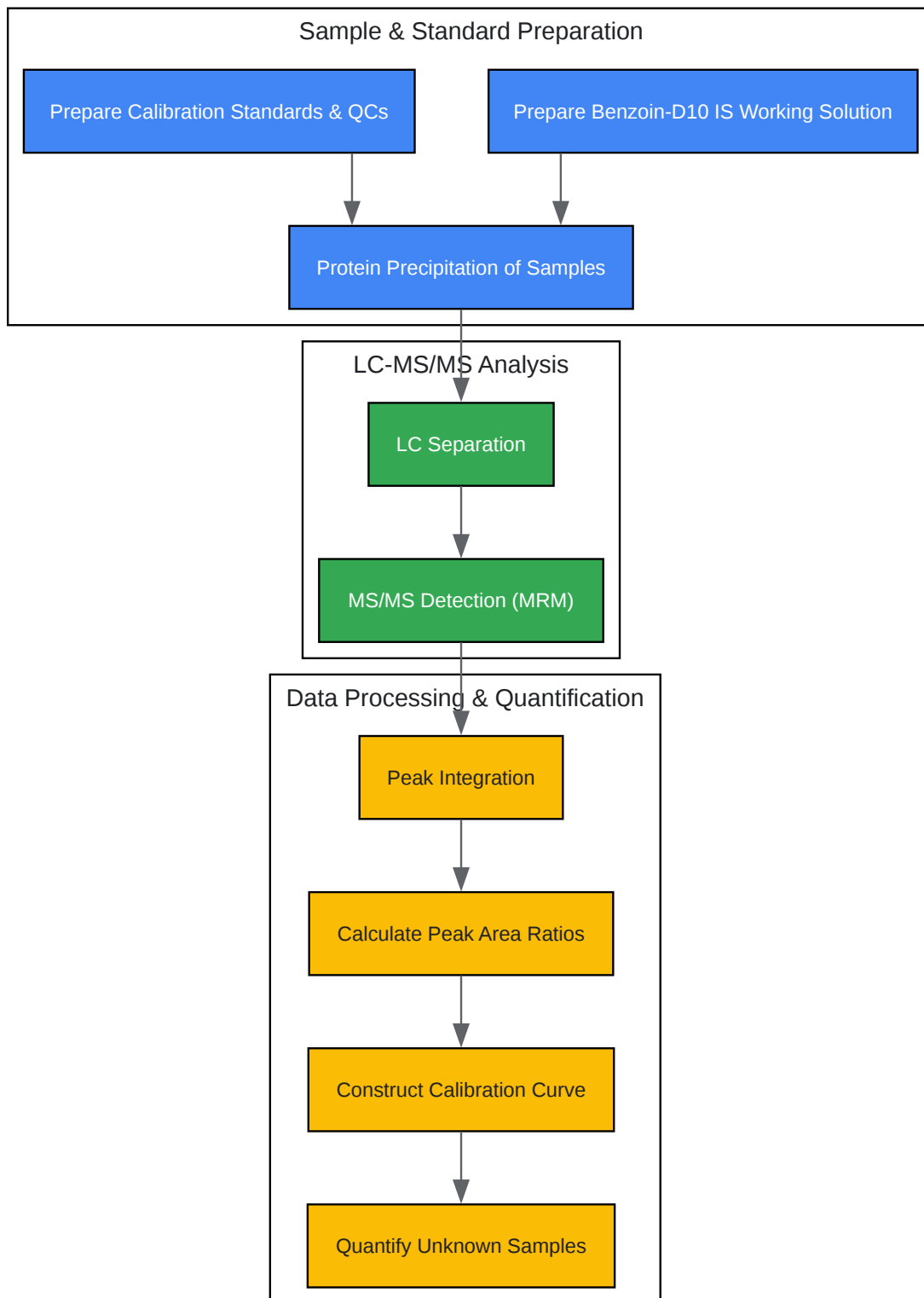
5. Data Analysis and Quantification

- Integrate the peak areas of the target analyte and the **Benzoin-D10** internal standard for each sample.
- Calculate the peak area ratio (analyte peak area / IS peak area).
- Construct a calibration curve by plotting the peak area ratio versus the concentration of the calibration standards.
- Determine the concentration of the target analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizing the Workflow and Quality Control

To further clarify the experimental process and the underlying logic, the following diagrams are provided in the DOT language for Graphviz.

Experimental Workflow for Quantitative Analysis

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Caption: A flowchart illustrating the key steps in a quantitative analysis workflow using an internal standard.



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Caption: A diagram outlining the logical steps for quality control and verification of high-purity **Benzoin-D10**.

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